

Documented Biological Activity of Benzyl Salicylate

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Compound Focus: Benzyl Salicylate

CAS No.: 118-58-1

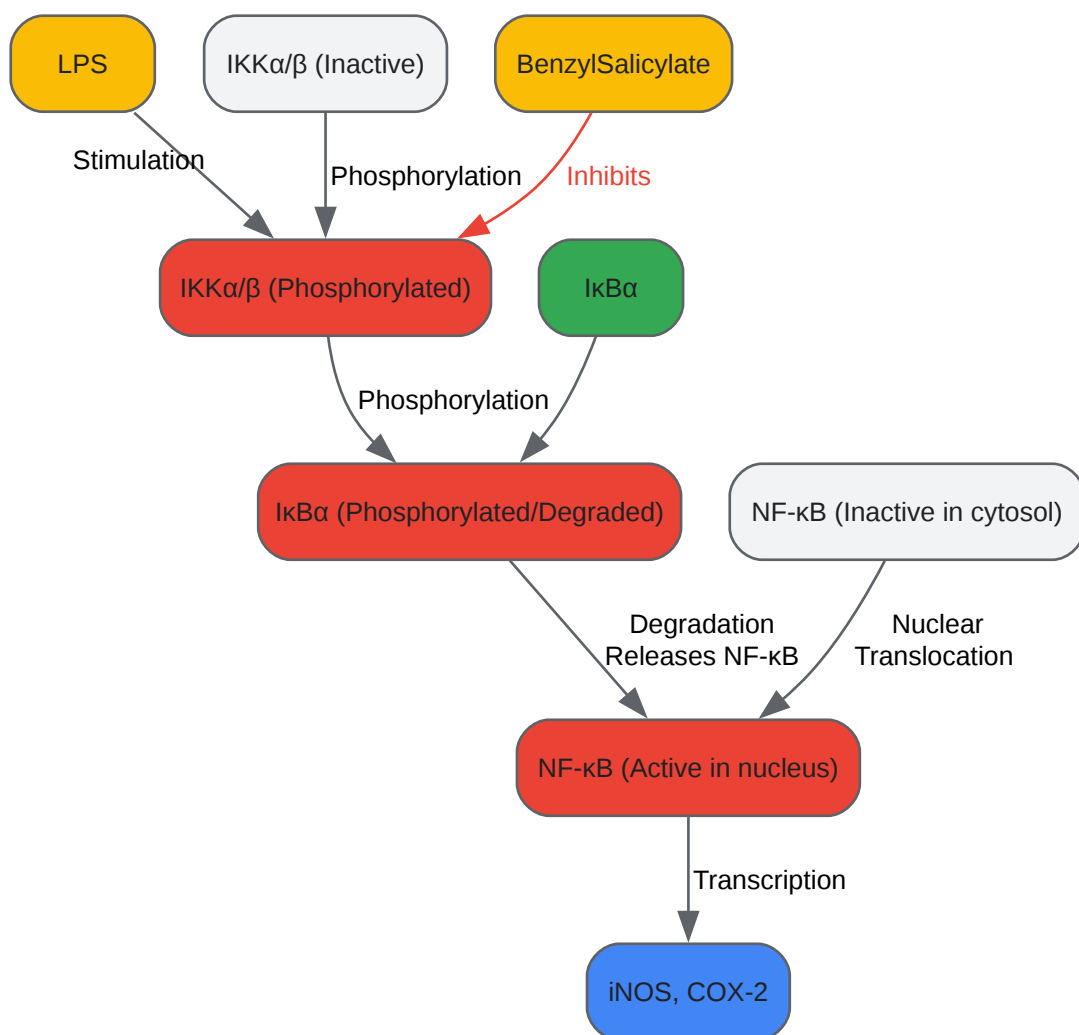
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While not a direct IVIVC, experimental data from scientific literature provides insights into the effects of **benzyl salicylate**, which are crucial for building a correlation model.

Assay Type	Experimental Findings	Key Parameters	Reference Compound
Estrogenic Activity (in vitro)	Partial agonist with 35–47% maximal efficacy relative to estradiol (E2); activity observed only near cytotoxic concentrations [1].	Transactivation Assay: Concentration required for 50% efficacy was 21 million times higher than E2 [1].	17 β -estradiol (E2)
Anti-inflammatory Activity (in vitro)	Inhibited NO production in LPS-stimulated RAW 264.7 macrophages; mechanism involved suppression of IKK/IκBα/NF-κB phosphorylation and reduced expression of iNOS and COX-2 [2].	MCF7 Proliferation (E-screen): Concentration required for equivalent partial stimulation was 36 million times higher than E2 [1].	L-NMMA (NO inhibitor)

The anti-inflammatory mechanism of **benzyl salicylate** involves a key signaling pathway, which can be visualized as follows:



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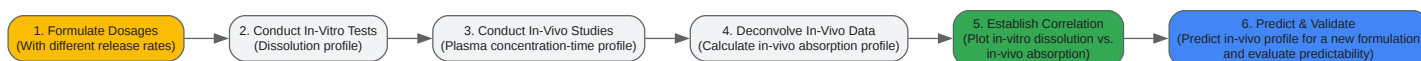
Core Principles and Protocols for IVIVC

For context in developing your own correlation model, here are the established experimental frameworks for IVIVC.

Aspect	Level A (Most Preferred)	Level C
Definition	A point-to-point correlation between <i>in vitro</i> dissolution and the <i>in vivo</i> input rate of the drug [3].	A single point correlation (e.g., between a dissolution time point and a PK parameter like AUC or Cmax) [3].

Aspect	Level A (Most Preferred)	Level C
Predictive Value	High; can predict the entire <i>in vivo</i> plasma concentration-time profile [3].	Low; does not reflect the complete shape of the <i>in vivo</i> profile [3].
Regulatory Acceptance	Can support biowaivers for major formulation and manufacturing site changes [3].	Generally insufficient for biowaivers; useful for early development insights [3].

The general workflow for developing a Level A IVIVC, which is the most valuable for regulatory purposes, involves several key stages as shown below [3]:



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A Path Forward for Your Research

To address the lack of a direct IVIVC for **benzyl salicylate**, you could consider the following approaches:

- **Leverage Existing Data:** The *in vitro* data on its anti-inflammatory mechanism and weak estrogenic potency can serve as a starting point for designing targeted *in vivo* studies [1] [2].
- **Apply IVIVE Principles:** The methodology used for other salicylate esters, which involves measuring *in vitro* intrinsic clearance (CL_{int}, in vitro) in human liver S9 fractions and extrapolating to human *in vivo* clearance using High-Throughput Pharmacokinetic (HTPK) modeling, is directly applicable to **benzyl salicylate** [4].
- **Focus on Formulation:** If **benzyl salicylate** is being developed as a topical drug, the correlation would heavily depend on the release from its formulation and skin penetration, which is a different paradigm than oral IVIVC.

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References

1. A critical assessment of the estrogenic potency of benzyl ... [sciencedirect.com]
2. Benzyl Salicylate Shows Potential Anti-Inflammatory ... [mdpi.com]
3. CMC Perspectives of In Vitro / In Vivo Correlation (IVIVC) ... [premier-research.com]
4. In vitro to in vivo extrapolation to derive a metabolism factor for ... [pmc.ncbi.nlm.nih.gov]

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